

what are the chemical properties of 1-octadecenylsuccinic acid

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Compound of Interest

Compound Name: 1-Octadecenylsuccinic Acid

Cat. No.: B15075616

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An in-depth analysis of the chemical "**1-octadecenylsuccinic acid**" reveals a likely misnomer or a highly specific, non-standard nomenclature. The provided name does not correspond to a readily identifiable compound in standard chemical databases. However, the name strongly suggests a derivative of succinic acid, specifically an alkenyl succinic acid. The "1-octadecenyl" group indicates an 18-carbon chain with one double bond at the first position.

The most closely related and commonly referenced compounds are alkenyl succinic anhydrides (ASA), which are widely used in the paper industry as sizing agents. These are typically synthesized from maleic anhydride and an olefin, in this case, 1-octadecene. The resulting anhydride can then be hydrolyzed to the corresponding dicarboxylic acid, which would be octadecenylsuccinic acid.

Predicted Chemical Properties of Octadecenylsuccinic Acid

Based on the structure of closely related alkenyl succinic acids, the following properties can be predicted. It is crucial to note that these are estimations and would require experimental verification.

Table 1: Predicted Physicochemical Properties of Octadecenylsuccinic Acid

Property	Predicted Value/Range	Notes
Molecular Formula	C22H40O4	Based on an 18-carbon alkenyl chain attached to succinic acid.
Molecular Weight	368.55 g/mol	Calculated from the molecular formula.
Appearance	Waxy solid or viscous liquid	Typical for long-chain fatty acids and their derivatives.
Melting Point	50-70 °C	Expected to be higher than 1-octadecene and succinic acid.
Boiling Point	> 300 °C (decomposes)	High boiling point expected due to molecular weight and polar groups.
Solubility	Insoluble in water; Soluble in nonpolar organic solvents (e.g., hexane, toluene)	The long hydrocarbon chain imparts hydrophobic character.
pKa1	~4.5 - 5.5	For the carboxylic acid group further from the alkenyl chain.
pKa2	~5.5 - 6.5	For the carboxylic acid group closer to the alkenyl chain.

Experimental Protocols

The following outlines standard experimental methodologies for determining the key chemical properties of a compound like octadecenylsuccinic acid.

Determination of Melting Point

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the purified compound is packed into a capillary tube.

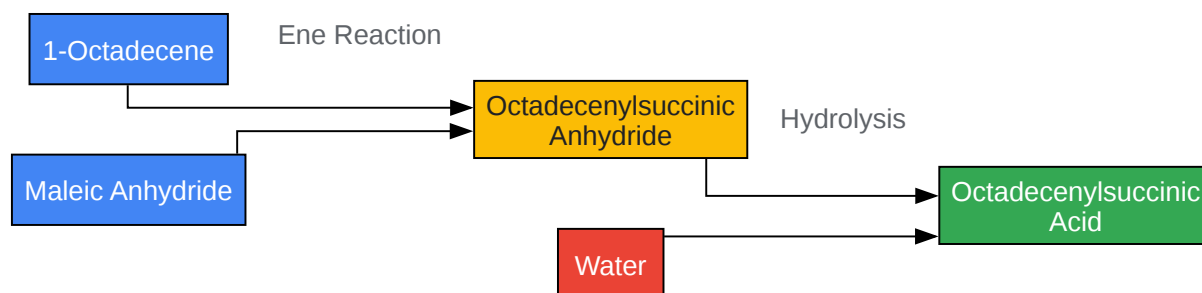
- The capillary tube is placed in the melting point apparatus.
- The temperature is raised at a controlled rate (e.g., 1-2 °C/min).
- The temperature range from the appearance of the first liquid drop to the complete melting of the sample is recorded as the melting point range.

Determination of pKa (Potentiometric Titration)

- Apparatus: pH meter, burette, magnetic stirrer.
- Procedure:
 - A known weight of the acid is dissolved in a suitable solvent mixture (e.g., water/ethanol).
 - The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
 - The pH of the solution is recorded after each addition of the titrant.
 - A titration curve (pH vs. volume of titrant) is plotted.
 - The pKa values correspond to the pH at the half-equivalence points.

Synthesis and Reaction Pathway

The logical synthesis of octadecenylsuccinic acid would proceed via the "ene" reaction of 1-octadecene with maleic anhydride, followed by hydrolysis of the resulting anhydride.



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Caption: Synthesis of octadecenylsuccinic acid from 1-octadecene.

This visualization illustrates the two-step synthesis process, starting from the reactants 1-octadecene and maleic anhydride to form the intermediate anhydride, which is then hydrolyzed to the final dicarboxylic acid.

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